

Personal protective equipment for handling DGY-06-116

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Compound of Interest

Compound Name: DGY-06-116

Cat. No.: B8146624

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Essential Safety and Handling Guide for DGY-06-116

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **DGY-06-116**, a potent and selective irreversible covalent Src inhibitor. Adherence to these guidelines is essential to ensure personal safety and maintain a secure laboratory environment.

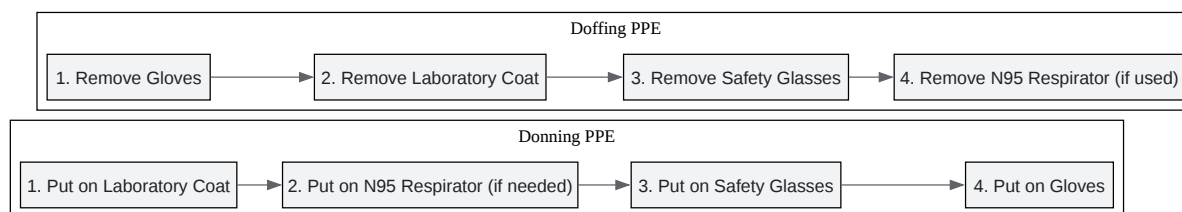
Personal Protective Equipment (PPE)

While **DGY-06-116** is not classified as a hazardous substance, it is imperative to follow standard laboratory safety protocols when handling this and any other research chemical. The following table summarizes the recommended personal protective equipment.

Operation	Required PPE
Weighing and Aliquoting Powder	- Safety glasses with side shields- Nitrile gloves- Laboratory coat- N95 respirator (if not handled in a chemical fume hood)
Preparing Solutions	- Safety glasses with side shields- Nitrile gloves- Laboratory coat
Cell Culture and In Vitro Assays	- Safety glasses with side shields- Nitrile gloves- Laboratory coat
Animal Handling (In Vivo Studies)	- Safety glasses with side shields- Nitrile gloves- Laboratory coat

Donning and Doffing PPE Workflow

Properly putting on and taking off PPE is critical to prevent contamination. The following workflow should be followed diligently.



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Caption: Step-by-step process for donning and doffing Personal Protective Equipment.

Operational and Disposal Plans Handling Procedures

- Ventilation: Always handle **DGY-06-116** in a well-ventilated area. For handling the solid compound outside of a certified chemical fume hood, the use of an N95 respirator is recommended to avoid inhalation of fine particles.
- Avoid Contact: Take measures to prevent direct contact with skin and eyes. In case of accidental contact, follow the first aid measures outlined below.
- Aerosol and Dust Formation: Avoid the formation of dust and aerosols during handling.

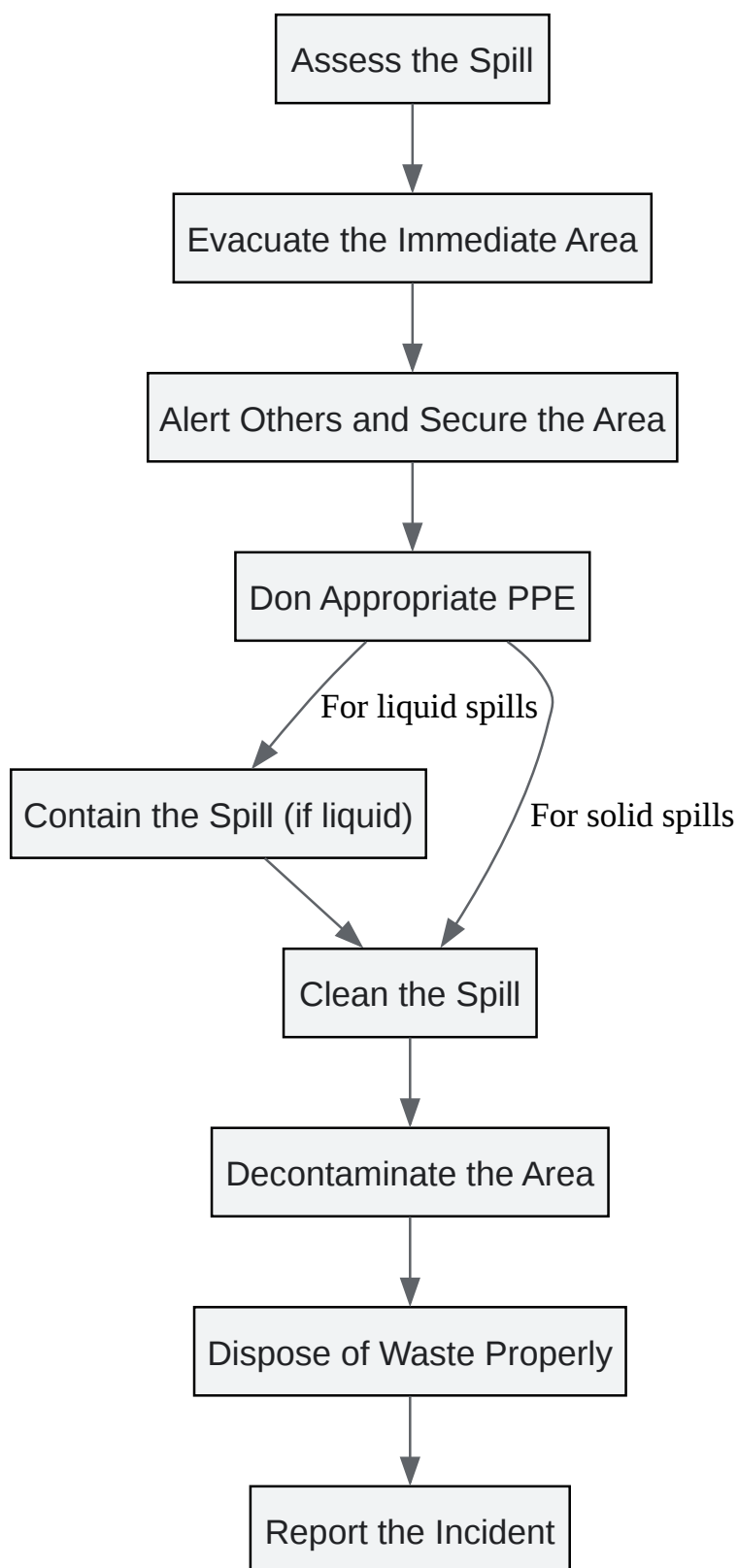
First Aid Measures

- Skin Contact: In case of contact, immediately wash the affected area with plenty of soap and water.
- Eye Contact: If the compound comes into contact with the eyes, rinse cautiously with water for several minutes.
- Inhalation: If inhaled, move the individual to an area with fresh air.
- Ingestion: If swallowed, rinse the mouth with water.

Seek medical attention if any symptoms persist after initial first aid.

Spill Response Workflow

In the event of a spill, follow this workflow to ensure a safe and effective cleanup.



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Caption: Decision-making workflow for responding to a chemical spill.

Disposal Plan

All waste containing **DGY-06-116**, including empty containers, contaminated PPE, and cleaning materials, must be disposed of in accordance with local, state, and federal regulations. It is recommended to contact a licensed professional waste disposal service for proper disposal. Do not dispose of **DGY-06-116** down the drain or in regular trash.

By adhering to these safety protocols, researchers can minimize risks and ensure a safe working environment when handling **DGY-06-116**.

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